

Molecular structure and weight of 2-Bromo-3-fluoro-6-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-3-fluoro-6-nitroaniline

Cat. No.: B170609

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An In-depth Technical Guide to 2-Bromo-3-fluoro-6-nitroaniline

This technical guide provides a comprehensive overview of the molecular structure, properties, and key data for **2-Bromo-3-fluoro-6-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Bromo-3-fluoro-6-nitroaniline is a substituted aniline derivative. Its chemical structure incorporates a bromine atom, a fluorine atom, and a nitro group attached to the aniline core, making it a valuable building block in organic synthesis.

Compound Identification

The following table summarizes the key identifiers for **2-Bromo-3-fluoro-6-nitroaniline**.

Identifier	Value
IUPAC Name	2-Bromo-3-fluoro-6-nitroaniline
Synonyms	2-Amino-3-bromo-4-fluoronitrobenzene[1]
CAS Number	1218764-80-7[1]

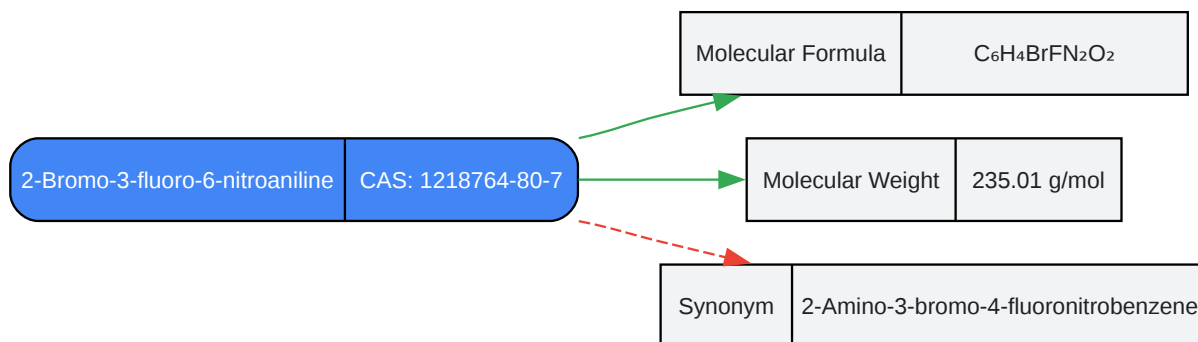
Physicochemical Properties

Key quantitative data regarding the physicochemical properties of **2-Bromo-3-fluoro-6-nitroaniline** are presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrFN ₂ O ₂	[1] [2]
Molecular Weight	235.01 g/mol	[1] [2]
Appearance	Bright yellow solid	[1]
Purity	97%	[1]
Storage Temperature	2-8°C	[2]

Logical Relationship of Chemical Identifiers

The diagram below illustrates the interconnectedness of the primary identifiers for **2-Bromo-3-fluoro-6-nitroaniline**.



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Caption: Logical map of **2-Bromo-3-fluoro-6-nitroaniline** identifiers.

Experimental Protocols

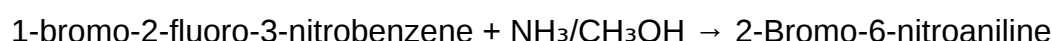
While specific experimental protocols for the synthesis of **2-Bromo-3-fluoro-6-nitroaniline** are not readily available in the provided search results, a plausible synthetic route can be inferred

from procedures for structurally similar compounds, such as 2-bromo-6-nitroaniline. The following is a proposed methodology based on analogous reactions.

Proposed Synthesis of 2-Bromo-3-fluoro-6-nitroaniline

This proposed synthesis involves the amination of a suitable precursor, 1,2-dibromo-3-fluoro-6-nitrobenzene, by adapting a known procedure for a similar compound.

Reaction Scheme:



This reaction scheme is for a similar, non-fluorinated compound and is provided for illustrative purposes.

Materials and Reagents:

- 1,2-Dibromo-3-fluoro-6-nitrobenzene (precursor)
- Ammonia in Methanol (7 M solution)
- Ethyl acetate
- Water
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- A mixture of 1,2-dibromo-3-fluoro-6-nitrobenzene and a 7 M solution of ammonia in methanol would be placed in a sealed tube.
- The sealed tube is then heated to 100°C for approximately 16 hours with continuous stirring.
- After the reaction period, the solvent would be removed under reduced pressure.

- The resulting residue is dissolved in water and then extracted multiple times with ethyl acetate.
- The combined organic layers are washed with brine.
- The washed organic layer is dried over anhydrous sodium sulfate.
- The solvent is evaporated to yield the crude product, **2-Bromo-3-fluoro-6-nitroaniline**.
- Further purification could be achieved through recrystallization or column chromatography.

Disclaimer: This is a proposed protocol based on the synthesis of a similar compound[3]. The actual experimental conditions may need to be optimized for the synthesis of **2-Bromo-3-fluoro-6-nitroaniline**.

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References

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